

Spectroscopic Characterization of 3-((2,6-Dimethylphenyl)amino)phenol: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-((2,6-Dimethylphenyl)amino)phenol

Cat. No.: B573788

[Get Quote](#)

Introduction

3-((2,6-Dimethylphenyl)amino)phenol, with the molecular formula $C_{14}H_{15}NO$ and a molecular weight of 213.28 g/mol, is a molecule of significant interest in the development of pharmaceutical intermediates.^{[1][2]} Its unique structure, combining a substituted aminophenol with a dimethylphenyl group, gives rise to a distinct spectroscopic fingerprint. This guide provides a comprehensive overview of the expected spectroscopic data for this compound, offering researchers and drug development professionals a detailed reference for its characterization. We will delve into the theoretical underpinnings and practical considerations for analyzing its Nuclear Magnetic Resonance (NMR), Infrared (IR), Mass Spectrometry (MS), and Ultraviolet-Visible (UV-Vis) spectra. While direct experimental data for this specific molecule is not widely published, this guide will provide a robust predictive analysis based on the well-established spectroscopic principles of its constituent functional groups and data from analogous structures.

Molecular Structure and Expected Spectroscopic Features

The structure of **3-((2,6-Dimethylphenyl)amino)phenol** is presented below. Understanding the arrangement of its atoms and functional groups is fundamental to interpreting its spectroscopic

data.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-((2,6-Dimethylphenyl)amino)phenol [myskinrecipes.com]
- 2. 180163-21-7(3-((2,6-Dimethylphenyl)amino)phenol) | Kuujia.com [kuujia.com]
- To cite this document: BenchChem. [Spectroscopic Characterization of 3-((2,6-Dimethylphenyl)amino)phenol: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b573788#spectroscopic-data-for-3-2-6-dimethylphenyl-amino-phenol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com